

# AMBERLITE XAD-16 physical and chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AMBERLITE XAD-16

Cat. No.: B1165960

[Get Quote](#)

## An In-depth Technical Guide to AMBERLITE™ XAD-16

For Researchers, Scientists, and Drug Development Professionals

AMBERLITE™ XAD-16 is a nonionic, macroreticular polymeric adsorbent resin.[1][2][3] Its structure, based on a crosslinked polystyrene-divinylbenzene (DVB) matrix, imparts a hydrophobic character, making it highly effective for the adsorption of hydrophobic molecules from polar solvents and organic substances from aqueous systems.[2][3][4] This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols for its characterization, and workflows for its application.

## Core Physical and Chemical Properties

AMBERLITE™ XAD-16 is characterized by its high surface area, controlled pore size distribution, and excellent thermal and chemical stability.[2][5] These properties make it a versatile tool in a wide range of separation and purification applications, including the recovery of antibiotics, enzymes, and proteins, as well as the removal of detergents from protein solutions.[2][6]

Table 1: Physical Properties of AMBERLITE™ XAD-16

Property	Value	References
Matrix	Macroreticular crosslinked polystyrene-divinylbenzene	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Physical Form	White to off-white opaque spherical beads	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Surface Area	≥ 800 m <sup>2</sup> /g	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Average Pore Diameter	~150 Å (15 nm)	<a href="#">[2]</a> <a href="#">[4]</a>
Porosity (Pore Volume)	≥ 0.55 mL/mL	<a href="#">[1]</a>
Particle Density	1.015–1.025 g/mL	<a href="#">[1]</a> <a href="#">[5]</a>
Shipping Weight	650 - 720 g/L	<a href="#">[1]</a> <a href="#">[6]</a>
Moisture Holding Capacity	62–70%	<a href="#">[1]</a> <a href="#">[7]</a>
Particle Size (Harmonic Mean)	0.560–0.710 mm	<a href="#">[1]</a> <a href="#">[7]</a>
Uniformity Coefficient	≤ 2.0	<a href="#">[1]</a>

Table 2: Chemical and Operational Properties of AMBERLITE™ XAD-16

Property	Value/Description	References
Chemical Nature	Nonionic, hydrophobic	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
pH Stability Range	0–14	<a href="#">[1]</a>
Maximum Operating Temperature	150°C (302°F)	<a href="#">[1]</a> <a href="#">[6]</a>
Swelling in Solvents	Methanol: ~15%, Acetone: ~20%, p-Xylene: ~25%	<a href="#">[6]</a>
Regenerating Agents	Water-miscible organic solvents (e.g., methanol, ethanol, acetone), dilute acids and bases.	<a href="#">[6]</a> <a href="#">[8]</a>

## Experimental Protocols

Detailed methodologies are crucial for the accurate characterization and effective utilization of AMBERLITE™ XAD-16. Below are outlines of key experimental protocols.

### Resin Pre-treatment Protocol

AMBERLITE™ XAD-16 is typically supplied with preservative salts (e.g., sodium chloride and sodium carbonate) to inhibit microbial growth. These must be removed before use.[\[1\]](#)[\[6\]](#)[\[8\]](#)

**Objective:** To activate the resin and remove preservatives and any residual manufacturing by-products.

**Methodology:**

- **Initial Water Wash:** Wash the resin with copious amounts of deionized water at a linear flow rate of 5-10 m/h to remove the preservative salts.[\[6\]](#)
- **Solvent Wash:** To remove organic residuals, wash the resin with a water-miscible organic solvent, such as methanol or ethanol. A common procedure involves soaking the resin in excess methanol for at least 30 minutes, followed by decanting. This step can be repeated.
- **Final Water Wash:** Wash the resin again with deionized water to remove the organic solvent. The resin should be allowed to swell in a final volume of water.
- **Storage:** Store the pre-treated resin in deionized water or a suitable buffer prior to use.

### Determination of Surface Area (BET Method)

The Brunauer-Emmett-Teller (BET) method is a widely used technique for measuring the specific surface area of porous materials.[\[9\]](#)[\[10\]](#)[\[11\]](#)

**Objective:** To quantify the total surface area of the AMBERLITE™ XAD-16 beads available for adsorption.

**Methodology:**

- **Degassing:** A known weight of the dried resin is degassed under vacuum or a flow of an inert gas (e.g., nitrogen) at an elevated temperature to remove any adsorbed contaminants from the surface.[\[12\]](#)
- **Adsorption Analysis:** The sample is cooled to cryogenic temperature (typically that of liquid nitrogen, 77 K), and a known amount of an adsorbate gas (usually nitrogen) is introduced in controlled increments.[\[9\]](#)[\[12\]](#)
- **Data Collection:** The amount of gas adsorbed at various relative pressures is measured.[\[12\]](#)
- **BET Calculation:** The BET equation is applied to the adsorption data to calculate the volume of gas required to form a monolayer on the surface of the resin. From this, the specific surface area is determined and is typically expressed in  $\text{m}^2/\text{g}$ .[\[9\]](#)

## Particle Size Distribution Analysis

The particle size of the resin beads affects the packing of the column, flow characteristics, and mass transfer kinetics.[\[13\]](#)

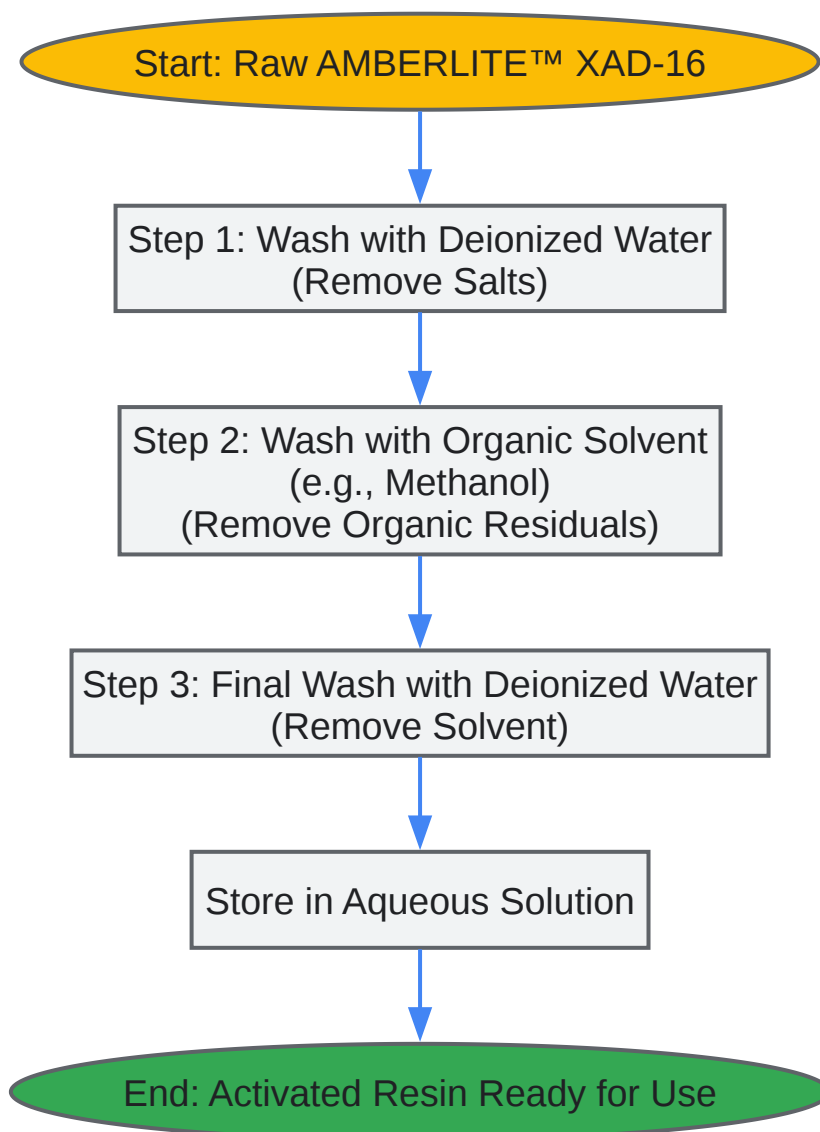
**Objective:** To determine the range and distribution of particle sizes of the AMBERLITE™ XAD-16 beads.

**Methodology (Sieve Analysis):**

- **Sample Preparation:** A representative sample of the dried resin is accurately weighed.
- **Sieve Stack:** A stack of sieves with progressively smaller mesh sizes is assembled.[\[14\]](#)
- **Sieving:** The resin sample is placed on the top sieve, and the stack is agitated for a fixed period using a mechanical shaker (e.g., a RoTap system).[\[13\]](#)
- **Analysis:** The amount of resin retained on each sieve is weighed, and the weight percentage for each size fraction is calculated to determine the particle size distribution.[\[14\]](#)

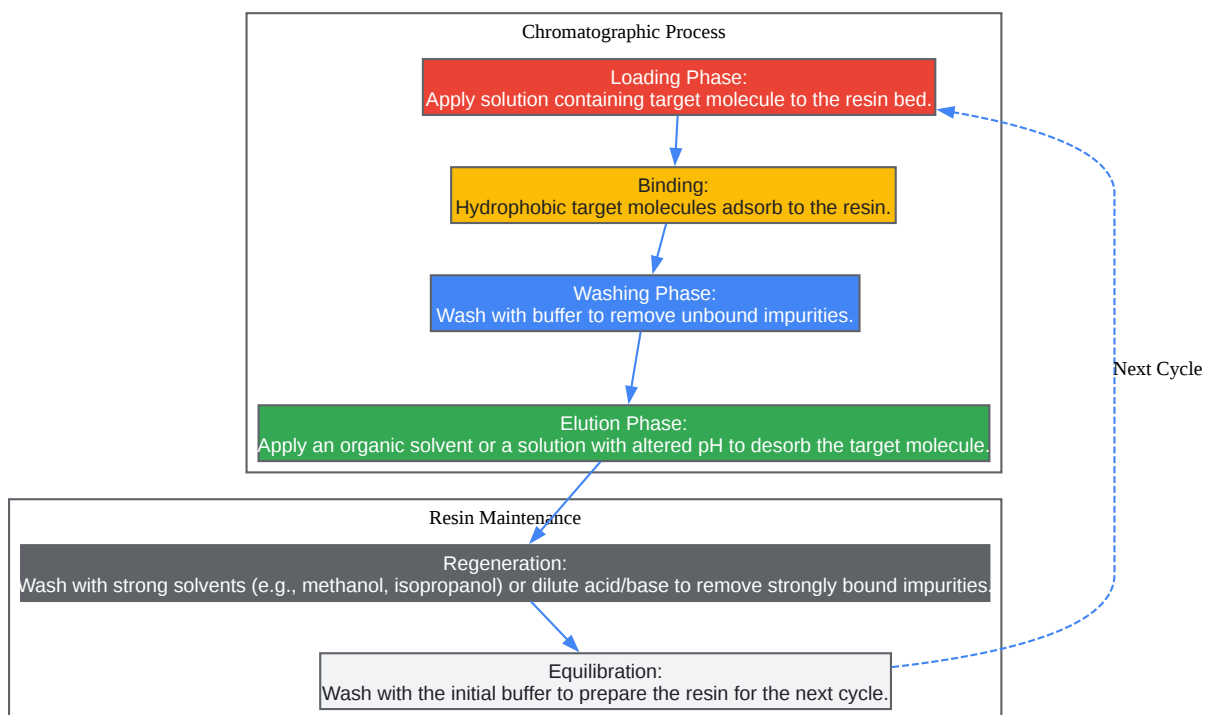
## Visualizations: Workflows and Logical Relationships

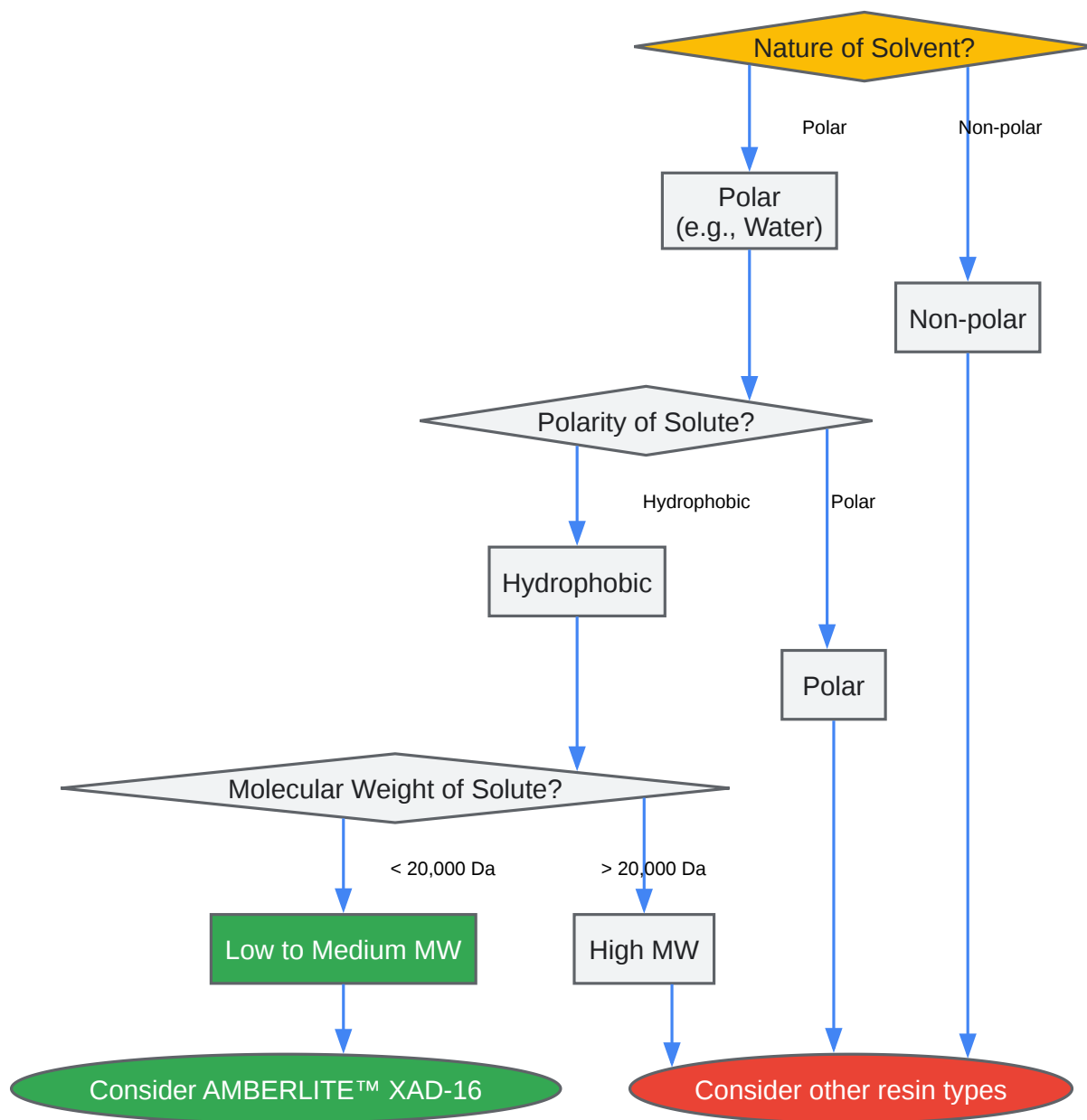
The following diagrams, created using the DOT language, illustrate key processes and decision-making related to the use of AMBERLITE™ XAD-16.



[Click to download full resolution via product page](#)

#### Resin Pre-treatment Workflow





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. boddylab.ca [boddylab.ca]
- 2. dupont.com [dupont.com]
- 3. researchgate.net [researchgate.net]
- 4. tandfonline.com [tandfonline.com]
- 5. researchgate.net [researchgate.net]
- 6. file.yizimg.com [file.yizimg.com]
- 7. researchgate.net [researchgate.net]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. particletechlabs.com [particletechlabs.com]
- 10. epfl.ch [epfl.ch]
- 11. scispace.com [scispace.com]
- 12. ejournal.upi.edu [ejournal.upi.edu]
- 13. elcanindustries.com [elcanindustries.com]
- 14. measurlabs.com [measurlabs.com]
- To cite this document: BenchChem. [AMBERLITE XAD-16 physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1165960#amberlite-xad-16-physical-and-chemical-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)